

A Researcher's Guide to CAY10512: Procurement and Application in Inflammatory Research

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Compound of Interest		
Compound Name:	CAY10512	
Cat. No.:	B054172	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **CAY10512**, a potent resveratrol analog and a highly selective inhibitor of the NF-κB signaling pathway. This document outlines vendors for research-grade **CAY10512**, summarizes its key technical data, and provides detailed experimental protocols for its application in neuroinflammation and islet transplantation research models.

Procurement of CAY10512

CAY10512 is available from several reputable suppliers of research biochemicals. Researchers are advised to request a certificate of analysis from the vendor to ensure the purity and quality of the compound.

Table 1: Suppliers of CAY10512 for Research



Vendor	Website	Notes
Cayman Chemical	INVALID-LINK	Provides detailed product information and citations.[1][2]
MedChemExpress	INVALID-LINK	Offers a range of bioactive molecules.
Santa Cruz Biotechnology	INVALID-LINK	A major supplier of research reagents.

Technical Data Summary

CAY10512 is a substituted trans-stilbene that demonstrates significantly greater potency than its parent compound, resveratrol, in inhibiting the activation of the transcription factor NF-kB.[1]

Table 2: Quantitative Data for CAY10512

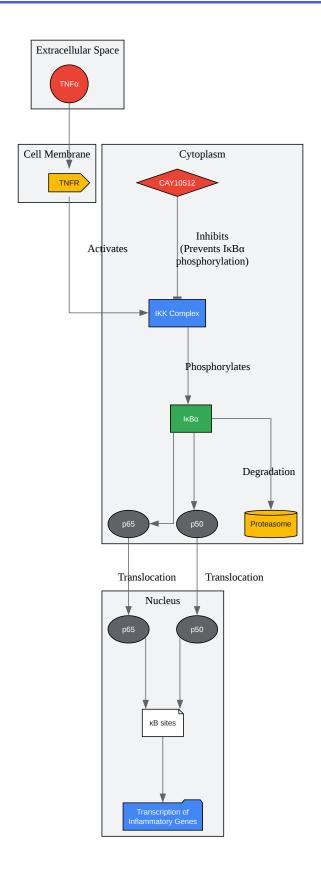


Property	Value	Reference
IC₅₀ for NF-кВ Inhibition	0.15 μM (TNFα-induced activation)	[1]
Molecular Formula	C15H13FO	[1]
Molecular Weight	228.3 g/mol	[1]
Purity	≥97% (vendor specific)	[1]
Solubility (DMSO)	~2 mg/mL	[3]
Solubility (Ethanol)	~0.5 mg/mL	[3]
Solubility (DMF)	~3 mg/mL	[3]
Aqueous Solubility	Sparingly soluble. A 1:2 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 0.3 mg/mL.[3]	[3]
Storage	Store at -20°C as a crystalline solid.	[3]
Stability	≥ 4 years at -20°C.	[3]

Mechanism of Action: Inhibition of the NF-κB Signaling Pathway

CAY10512 exerts its anti-inflammatory effects by potently inhibiting the canonical NF-κB signaling pathway. This pathway is a critical regulator of the immune response and is implicated in a wide range of inflammatory diseases. The primary mechanism of action for **CAY10512** is the inhibition of IκBα phosphorylation. This prevents the degradation of the IκBα inhibitory protein, thereby sequestering the NF-κB p65/p50 heterodimer in the cytoplasm and blocking its translocation to the nucleus where it would otherwise initiate the transcription of pro-inflammatory genes.





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Caption: Canonical NF-kB signaling pathway and the inhibitory action of CAY10512.



Experimental Protocols

The following protocols are provided as a guide for researchers. Specific parameters may require optimization based on the cell type and experimental conditions.

In Vitro Neuroinflammation Model: Inhibition of LPS-Induced Microglial Activation

This protocol describes the use of **CAY10512** to inhibit the inflammatory response in lipopolysaccharide (LPS)-stimulated microglial cells, a common in vitro model for neuroinflammation.[4][5][6]

Materials:

- BV-2 microglial cells (or primary microglia)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Lipopolysaccharide (LPS) from E. coli
- CAY10512 (dissolved in DMSO)
- Phosphate Buffered Saline (PBS)
- Reagents for downstream analysis (e.g., ELISA kits for cytokine measurement, reagents for Western blotting or immunofluorescence)

Procedure:

- Cell Culture: Culture BV-2 cells in DMEM supplemented with 10% FBS and 1% penicillinstreptomycin in a humidified incubator at 37°C with 5% CO₂.
- Cell Seeding: Seed BV-2 cells into appropriate culture plates (e.g., 24-well plates for cytokine analysis, 6-well plates for protein extraction, or plates with coverslips for



immunofluorescence) at a density that will result in 70-80% confluency at the time of treatment. Allow cells to adhere overnight.

- Pre-treatment with CAY10512: The following day, replace the culture medium with fresh medium containing the desired concentrations of CAY10512 (e.g., 0.1, 0.5, 1, 5 μM). A vehicle control (DMSO) should be included. Incubate for 1-2 hours.
- LPS Stimulation: Add LPS to the wells to a final concentration of 100 ng/mL to induce an inflammatory response.
- Incubation: Incubate the cells for the desired time period. For cytokine release, a 24-hour incubation is typical.[4] For analysis of signaling pathway activation (e.g., p65 translocation), a shorter incubation of 30-60 minutes may be appropriate.
- Sample Collection and Analysis:
 - Cytokine Analysis: Collect the cell culture supernatant and measure the levels of proinflammatory cytokines (e.g., TNF-α, IL-6) using ELISA kits according to the manufacturer's instructions.
 - Western Blot Analysis: Lyse the cells to extract total protein. Perform Western blot analysis
 to assess the levels of key inflammatory proteins or the phosphorylation status of NF-κB
 pathway components.
 - Immunofluorescence for NF-κB Translocation: Fix the cells on coverslips, permeabilize, and stain for the p65 subunit of NF-κB and a nuclear counterstain (e.g., DAPI). Visualize using a fluorescence microscope to assess the translocation of p65 from the cytoplasm to the nucleus.



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Caption: Experimental workflow for the in vitro neuroinflammation model.

Islet Culture and Protection Assay

This protocol provides a framework for assessing the protective effects of **CAY10512** against inflammatory damage in cultured pancreatic islets. This is relevant for research into improving the outcomes of islet transplantation.

Materials:

- Isolated pancreatic islets (human or rodent)
- RPMI 1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Pro-inflammatory cytokines (e.g., a cocktail of TNF-α, IL-1β, and IFN-y)
- CAY10512 (dissolved in DMSO)
- Reagents for viability and function assessment (e.g., FDA/PI staining, glucose-stimulated insulin secretion (GSIS) assay)

Procedure:

- Islet Culture: Culture isolated islets in RPMI 1640 supplemented with 10% FBS and 1% penicillin-streptomycin in a humidified incubator at 37°C with 5% CO₂.[7] Allow the islets to recover for 24-48 hours post-isolation.
- Treatment Groups: Establish treatment groups in appropriate culture plates:
 - Control (medium only)
 - Cytokine cocktail only
 - Cytokine cocktail + CAY10512 (various concentrations)

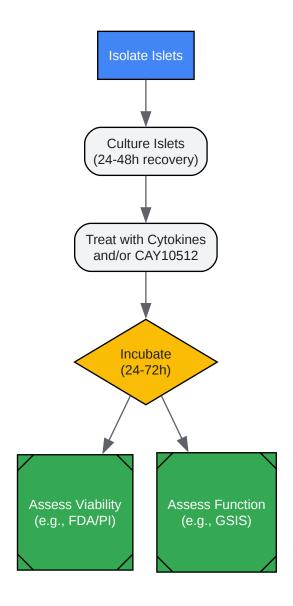






- CAY10512 only (to assess direct toxicity)
- Vehicle control (DMSO)
- Treatment Application: Add the respective treatments to the islet cultures.
- Incubation: Incubate the islets for a period of 24-72 hours to induce inflammatory damage.
- Assessment of Islet Viability and Function:
 - Viability Assay: Assess islet viability using fluorescein diacetate (FDA) and propidium iodide (PI) staining. Live cells will fluoresce green (FDA), while dead cells will fluoresce red (PI).
 - Glucose-Stimulated Insulin Secretion (GSIS) Assay: To assess islet function, perform a
 GSIS assay. This typically involves a pre-incubation in low glucose, followed by sequential
 incubations in low and high glucose solutions. The insulin secreted into the supernatant
 during each step is then quantified by ELISA.





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Caption: Logical workflow for assessing the protective effects of **CAY10512** on pancreatic islets.

Conclusion

CAY10512 is a valuable research tool for investigating the role of the NF-κB signaling pathway in various disease models, particularly those with an inflammatory component. Its high potency and well-defined mechanism of action make it a suitable candidate for studies in neuroinflammation, islet transplantation, and other inflammatory conditions. The experimental protocols provided herein offer a starting point for researchers to explore the therapeutic



potential of **CAY10512** in their specific areas of interest. As with any experimental work, appropriate controls and optimization are crucial for obtaining reliable and reproducible results.

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